

How to solve Daporinad (FK866) solubility issues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Daporinad

Cat. No.: B1663336

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Daporinad (FK866) Technical Support Center

Welcome to the technical support center for **Daporinad** (FK866). This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the handling and use of FK866, with a particular focus on resolving solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is **Daporinad** (FK866) and what is its mechanism of action?

A1: **Daporinad** (FK866) is a highly specific and potent non-competitive inhibitor of nicotinamide phosphoribosyltransferase (NAMPT).[1][2] NAMPT is the rate-limiting enzyme in the salvage pathway of nicotinamide adenine dinucleotide (NAD⁺) biosynthesis from nicotinamide.[3][4] By inhibiting NAMPT, FK866 leads to a gradual depletion of intracellular NAD⁺ levels.[1][3] This disruption of NAD⁺ homeostasis can induce cell cycle arrest, autophagy, and apoptosis in cancer cells, which often have a high NAD⁺ turnover.[3][5]

Q2: In which solvents is **Daporinad** (FK866) soluble?

A2: **Daporinad** (FK866) is readily soluble in organic solvents such as DMSO, ethanol, and dimethylformamide (DMF).[1][2] It is sparingly soluble in aqueous buffers.[1] For detailed solubility data, please refer to Table 1.

Q3: My **Daporinad** (FK866) solution in DMSO appears to have a lower solubility than expected. What could be the cause?

A3: Moisture-absorbing DMSO can significantly reduce the solubility of FK866.[6] It is crucial to use fresh, anhydrous DMSO to prepare your stock solutions.

Q4: Can I store **Daporinad** (FK866) in an aqueous solution?

A4: It is not recommended to store FK866 in aqueous solutions for more than one day due to its limited stability and potential for precipitation.[1] Stock solutions in anhydrous DMSO or ethanol can be stored at -20°C for several months or at -80°C for up to a year.[6][7] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solutions.[6]

Q5: How does pH affect the solubility of **Daporinad** (FK866)?

A5: The solubility of FK866 is pH-dependent. While specific data on its solubility at various pH values is limited in the provided search results, it is known to be sparingly soluble in aqueous buffers like PBS (pH 7.2).[1][2] Generally, for compounds with basic functional groups, solubility can increase in acidic conditions, and for those with acidic functional groups, solubility can increase in basic conditions.

Troubleshooting Guide

Issue 1: Precipitation observed immediately after diluting DMSO stock solution in aqueous cell culture media.

- Cause: This phenomenon, often called "crashing out," occurs when the highly concentrated compound in an organic solvent is rapidly introduced into an aqueous environment where its solubility is much lower.[8]
- Solution:
 - Pre-warm the media: Ensure your cell culture medium is pre-warmed to 37°C before adding the FK866 stock solution.[8]
 - Use an intermediate dilution step: Instead of adding the high-concentration stock directly to the media, first, create an intermediate dilution of FK866 in pre-warmed media.

- Slow, drop-wise addition: Add the DMSO stock solution drop-by-drop to the vortexing or swirling culture medium.^{[9][10]} This gradual dilution facilitates better mixing and dispersion.
- Limit final DMSO concentration: Ensure the final concentration of DMSO in your cell culture medium is non-toxic to your cells, typically $\leq 0.5\%$.

Issue 2: The **Daporinad** (FK866) powder is difficult to dissolve in DMSO.

- Cause: The compound may require energy to fully dissolve.
- Solution:
 - Sonication: Use an ultrasonic bath to aid in the dissolution of FK866.^{[7][11]}
 - Warming: Gently warm the solution at 37°C for about 10 minutes.^[7]
 - Vortexing: Ensure the solution is mixed thoroughly by vortexing.

Issue 3: Inconsistent experimental results with **Daporinad** (FK866) treatment.

- Cause: This could be due to incomplete dissolution or precipitation of the compound, leading to an inaccurate final concentration.
- Solution:
 - Visual Inspection: Before each experiment, carefully inspect your prepared FK866 solutions for any signs of precipitation.
 - Prepare Fresh Working Solutions: Always prepare fresh working solutions from your stock for each experiment to ensure consistency and avoid degradation.^[1]
 - Solubility Test: If you continue to face issues, consider performing a simple solubility test in your specific cell culture medium to determine the maximum soluble concentration under your experimental conditions.

Data Presentation

Table 1: Solubility of **Daporinad** (FK866) in Various Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Source(s)
DMSO	≥ 19.6 to 257.5	≥ 50 to 657.71	[1] [2] [7] [11] [12] [13]
Ethanol	49.6 to 100	100 to 183.9	[1] [2] [7] [11]
DMF	40	-	[1] [2]
Water	< 0.1 (insoluble)	-	[12] [13]
Ethanol:PBS (pH 7.2) (1:1)	~0.5	-	[1] [2]
10% DMSO + 90% Saline	0.1	0.26	[11]

Note: Solubility can vary between different batches of the compound and is dependent on factors such as temperature and the purity of the solvent.

Experimental Protocols

Protocol 1: Preparation of Daporinad (FK866) Stock Solution

- Materials: **Daporinad** (FK866) powder, anhydrous DMSO or 100% ethanol, sterile microcentrifuge tubes.
- Procedure: a. Equilibrate the vial of FK866 powder to room temperature before opening. b. To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO or ethanol. For example, to a 1 mg vial of FK866 (MW: 391.5 g/mol), add 255.4 μ L of solvent. c. To aid dissolution, gently warm the vial at 37°C for 10-15 minutes and/or sonicate in an ultrasonic bath.[\[7\]](#) d. Vortex the solution until the compound is completely dissolved. e. Aliquot the stock solution into single-use sterile tubes to avoid repeated freeze-thaw cycles. f. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for In Vitro Cell Culture Experiments

- Materials: FK866 stock solution (e.g., 10 mM in DMSO), pre-warmed (37°C) complete cell culture medium.
- Procedure: a. Thaw an aliquot of the FK866 stock solution at room temperature. b. Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations. c. Add the FK866 stock solution drop-wise to the medium while gently swirling to ensure rapid and even dispersion. d. Ensure the final DMSO concentration is below the toxic level for your specific cell line (typically $\leq 0.5\%$). e. Visually inspect the final working solution for any signs of precipitation before adding it to the cells. f. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

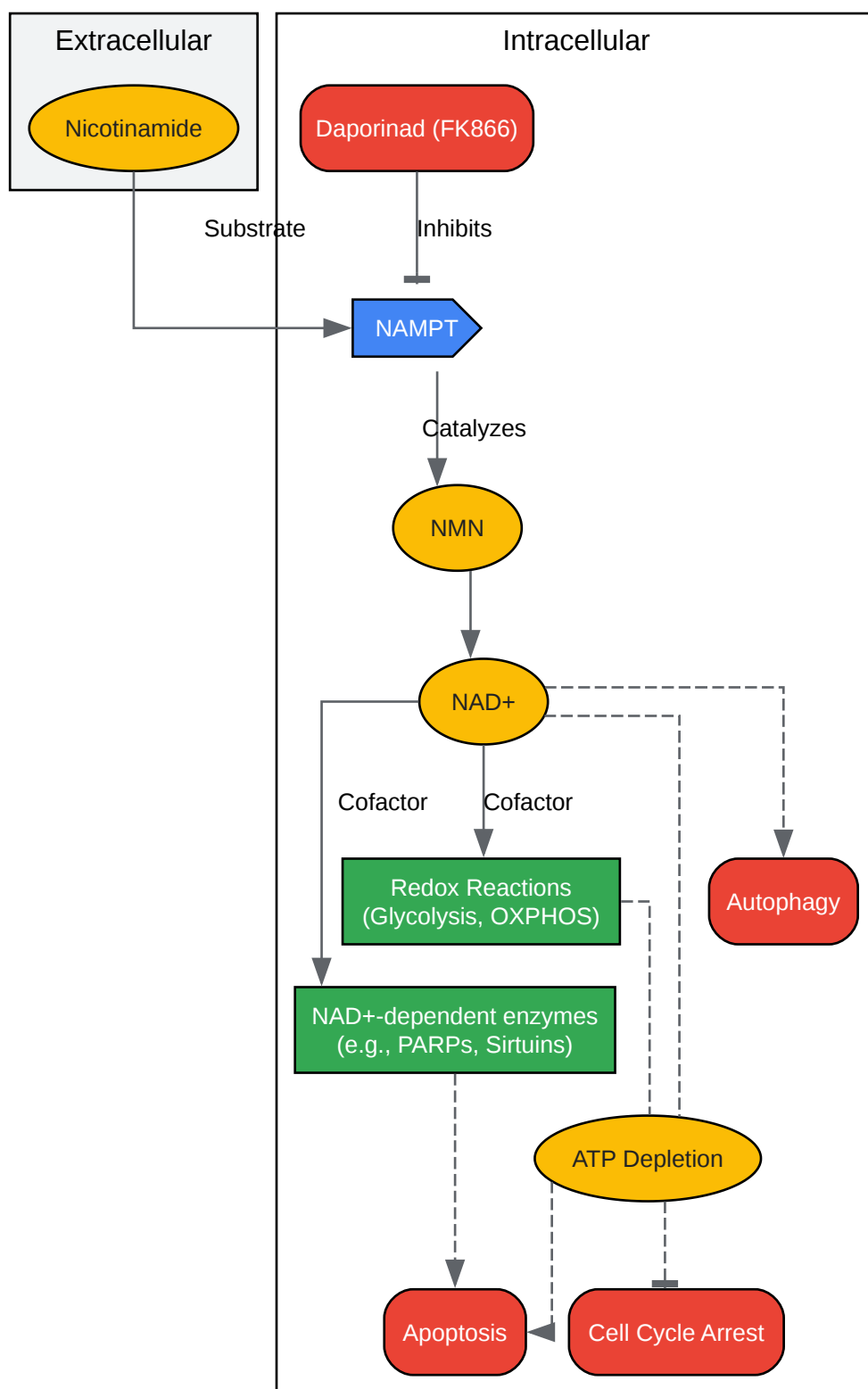
Protocol 3: Preparation of Daporinad (FK866) Formulation for In Vivo Studies

Note: The following is an example formulation and may require optimization for your specific animal model and administration route.

- Materials: FK866 powder, DMSO, PEG300, Tween 80, sterile water for injection (or saline).
- Example Formulation (for a 1 mg/mL solution): a. Dissolve FK866 in DMSO to make a concentrated stock (e.g., 20 mg/mL). b. In a sterile tube, add 50 μ L of the 20 mg/mL FK866 stock solution to 400 μ L of PEG300. c. Mix thoroughly until the solution is clear. d. Add 50 μ L of Tween 80 to the mixture and mix until clear. e. Add 500 μ L of sterile water or saline to bring the total volume to 1 mL. f. This formulation should be prepared fresh before each use and administered immediately.^[6]

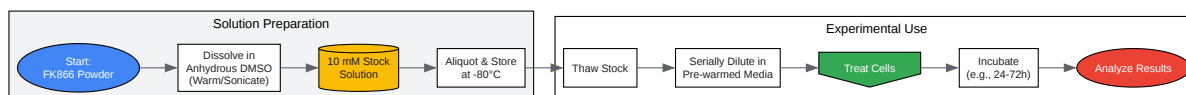
Another reported vehicle for in vivo studies consists of 45% propylene glycol, 5% Tween 80, and sterile water.^{[5][14]}

Visualizations



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Caption: Mechanism of action of **Daporinad** (FK866).



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Caption: Experimental workflow for using **Daporinad** (FK866).

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- To cite this document: BenchChem. [How to solve Daporinad (FK866) solubility issues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663336#how-to-solve-daporinad-fk866-solubility-issues]

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